

# Application Notes and Protocols for Measuring Cerium Fluoride (CeF3) Scintillation

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: CEF3

Cat. No.: B612712

[Get Quote](#)

## Introduction

Cerium Fluoride (**CeF3**) is a high-density, fast, and radiation-hard inorganic scintillator.[1][2] Its favorable properties, including a fast decay time, good stopping power due to its high density (6.16 g/cm<sup>3</sup>), and non-hygroscopic nature, make it a material of interest for various applications.[1] These applications span high-energy physics, nuclear physics, and medical imaging.[2][3][4] The scintillation mechanism in **CeF3** is based on the 5d-4f electronic transitions of the Cerium (Ce<sup>3+</sup>) ions, which results in prompt light emission primarily in the ultraviolet range, with peaks around 286, 300, and 340 nm.[1][5]

This document provides detailed application notes and experimental protocols for the characterization of **CeF3** scintillators, focusing on the measurement of its primary scintillation properties: light yield, energy resolution, and decay time.

## Key Scintillation Properties and Measurement Principles

- **Light Yield:** This is the number of scintillation photons produced per unit of energy deposited by incident radiation (typically expressed in photons/MeV). It is a crucial parameter for determining the sensitivity and signal-to-noise ratio of a detector. The light yield of **CeF3** is relatively low, reported as 4-5% of Sodium Iodide (NaI(Tl)) or around 8,500 photons/MeV.[1][6] It is measured by analyzing the pulse height spectrum from a radioactive source of known energy.

- **Energy Resolution:** This parameter describes the ability of a detector to distinguish between two gamma-rays with very similar energies. It is typically defined as the full width at half maximum (FWHM) of a full-energy photopeak divided by the peak's centroid. The energy resolution is influenced by the scintillator's intrinsic properties, such as light yield non-proportionality, and the performance of the photodetector.<sup>[7][8]</sup>
- **Scintillation Decay Time:** This is the time it takes for the scintillation emission to decrease to  $1/e$  of its initial intensity following excitation. **CeF3** is known for its fast response, with multiple decay components. The primary components have been identified with decay times of approximately 5 ns and 30 ns, though other faster and slower components have also been observed.<sup>[1][6][9]</sup> This property is critical for applications requiring high count rates and fast timing, such as time-of-flight measurements.

## Experimental Protocols

### Protocol 1: Light Yield and Energy Resolution Measurement

This protocol details the procedure for measuring the light yield and energy resolution of a **CeF3** crystal using a gamma-ray source.

Materials and Equipment:

- **CeF3** crystal
- Photomultiplier Tube (PMT) or Silicon Photomultiplier (SiPM)
- Optical coupling grease
- Light-tight housing or dark box
- High Voltage (HV) Power Supply
- Radioactive gamma-ray source (e.g.,  $^{137}\text{Cs}$  - 662 keV)<sup>[10]</sup>
- Preamplifier
- Shaping Amplifier

- Multichannel Analyzer (MCA)
- Oscilloscope

#### Methodology:

- Crystal Preparation and Coupling:
  - Ensure the **CeF3** crystal surfaces are clean and polished.
  - Apply a thin, uniform layer of optical coupling grease to the face of the crystal that will be coupled to the photodetector.
  - Firmly press the crystal onto the photodetector window to ensure good optical contact and remove any air bubbles.
- Detector Assembly:
  - Place the coupled crystal and photodetector assembly inside a light-tight housing.
  - Connect the photodetector to the HV power supply and the signal output to the preamplifier.
- System Setup and Calibration:
  - Connect the preamplifier output to the shaping amplifier, and the amplifier output to the MCA. Use an oscilloscope to monitor the pulse shape from the amplifier.
  - Turn on the HV power supply and set it to the manufacturer's recommended voltage for the photodetector.
  - Place the  $^{137}\text{Cs}$  gamma source at a fixed distance from the **CeF3** crystal.
- Data Acquisition:
  - Acquire a pulse height spectrum using the MCA for a sufficient duration to obtain a well-defined photopeak at 662 keV with good statistics.

- Data Analysis:
  - Energy Resolution: Fit the 662 keV photopeak in the MCA spectrum with a Gaussian function. The energy resolution (R) is calculated as:
    - $R (\%) = (FWHM / \text{Peak Centroid}) * 100$
    - Where FWHM is the Full Width at Half Maximum of the Gaussian fit.
  - Light Yield: The relative light yield can be determined by comparing the position of the photopeak centroid with that obtained from a reference scintillator (e.g., NaI(Tl)) under identical conditions. The absolute light yield (in photons/MeV) requires calibration of the single-photoelectron response of the photodetector.[\[10\]](#)

[Click to download full resolution via product page](#)

**Figure 1:** Workflow for measuring light yield and energy resolution.

## Protocol 2: Scintillation Decay Time Measurement

This protocol describes the time-correlated single-photon counting (TCSPC) method for measuring the scintillation decay time of **CeF3**.

Materials and Equipment:

- **CeF3** crystal coupled to a fast photodetector (e.g., microchannel plate PMT or fast standard PMT)
- Pulsed excitation source (e.g., pulsed X-ray tube, pulsed laser, or gamma source like  $^{22}\text{Na}$  for coincidence measurements)
- Constant Fraction Discriminators (CFD)
- Time-to-Amplitude Converter (TAC)
- Multichannel Analyzer (MCA)

- Digital Oscilloscope (for monitoring)

#### Methodology:

- Detector Setup:
  - Prepare and couple the **CeF3** crystal to the fast photodetector as described in Protocol 1.
  - Place the assembly in a light-tight housing.
- Electronics Configuration:
  - The signal from the photodetector (anode) is fed into a CFD (CFD\_Stop). The output of this CFD provides the "stop" signal for the TAC.
  - A reference timing signal from the pulsed source (or from a second detector in a coincidence setup) is fed into another CFD (CFD\_Start) to provide the "start" signal for the TAC.
  - The output of the TAC is a pulse whose amplitude is proportional to the time difference between the start and stop signals. This output is sent to the MCA.
- Data Acquisition:
  - Excite the **CeF3** crystal with the pulsed source.
  - The MCA will accumulate a histogram of the time differences, which corresponds to the scintillation decay profile. Acquire data until the histogram has sufficient statistics to clearly resolve the decay components.
- Data Analysis:
  - The resulting spectrum from the MCA represents the decay time curve.
  - Fit the decay curve with a sum of exponential functions to extract the decay time constants ( $\tau$ ) and their relative intensities. The fitting function is typically of the form:
    - $I(t) = \sum A_i * \exp(-t / \tau_i)$

- Where  $A_i$  is the intensity and  $\tau_i$  is the decay time of the  $i$ -th component.

[Click to download full resolution via product page](#)

**Figure 2:** Block diagram of a setup for decay time measurement.

## Data Presentation

The following table summarizes the key scintillation properties of **CeF3** as reported in the literature. Researchers should expect some variation based on crystal quality, size, and specific experimental conditions.

Property	Reported Value(s)	Reference(s)
Density	6.16 g/cm <sup>3</sup>	[1]
Emission Peaks	286, 300, 340 nm	[1]
~290 nm and 340 nm	[5][11]	
Light Yield	4-5% of NaI(Tl)	[1]
~8,500 photons/MeV	[6]	
~11,800 photons/MeV	[12]	
Low compared to CeBr <sub>3</sub> and BGO	[5]	
Decay Time Components	Fast: ~5 ns, Slow: ~30 ns	[1]
Fast: ~10 ns, Slow: ~32 ns	[9]	
136 ps (3.7%), 855 ps (12.2%), 805 ns (84.0%)	[6]	
Refractive Index	1.62 @ 400 nm	[1]
Hygroscopicity	Non-hygroscopic	[1]

## Logical Diagram of Scintillation Process

The scintillation process in **CeF3** involves several sequential steps, from the interaction of incident radiation to the detection of light.

```
// Edges A -> B; B -> C; C -> D; D -> E; E -> F [lhead=cluster_detector, ltail=cluster_crystal, label="UV Photons"]; F -> G; G -> H; H -> I; I -> J; }
```

**Figure 3:** The logical sequence of events in a **CeF3** scintillation detector.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

1. [lpd.kinr.kyiv.ua](http://lpd.kinr.kyiv.ua) [[lpd.kinr.kyiv.ua](http://lpd.kinr.kyiv.ua)]
  2. CeF3 - Cerium Fluoride Scintillator Crystal | Advatech UK [[advatech-uk.co.uk](http://advatech-uk.co.uk)]
  3. Medical Applications at CERN and the ENLIGHT Network - PMC [[pmc.ncbi.nlm.nih.gov](http://pmc.ncbi.nlm.nih.gov)]
  4. From particle physics to medicine | CERN [[home.cern](http://home.cern)]
  5. [mdpi.com](http://mdpi.com) [[mdpi.com](http://mdpi.com)]
  6. [researchgate.net](http://researchgate.net) [[researchgate.net](http://researchgate.net)]
  7. [researchgate.net](http://researchgate.net) [[researchgate.net](http://researchgate.net)]
  8. [researchgate.net](http://researchgate.net) [[researchgate.net](http://researchgate.net)]
  9. Fluorescent decay time of a new types of inorganic CeF3 scintillators [[inis.iaea.org](http://inis.iaea.org)]
  10. [indico.cern.ch](http://indico.cern.ch) [[indico.cern.ch](http://indico.cern.ch)]
  11. [mdpi.com](http://mdpi.com) [[mdpi.com](http://mdpi.com)]
  12. [researchgate.net](http://researchgate.net) [[researchgate.net](http://researchgate.net)]
- To cite this document: BenchChem. [Application Notes and Protocols for Measuring Cerium Fluoride (CeF3) Scintillation]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b612712#experimental-setup-for-measuring-cef3-scintillation>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)